

Application Notes and Protocols for (+)-Metconazole Stock Solution Preparation

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Compound of Interest

Compound Name: (+)-Metconazole

Cat. No.: B1254978

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This document provides a detailed protocol for the preparation of **(+)-Metconazole** stock solutions, intended for use in research and development settings. The information is compiled from established methodologies to ensure accuracy and reproducibility.

I. Quantitative Data Summary

The following table summarizes the key quantitative data for the preparation of **(+)-Metconazole** stock solutions.

Parameter	Value	Solvents	Source(s)
CAS Number	125116-23-6	N/A	[1] [2] [3]
Molecular Formula	C ₁₇ H ₂₂ ClN ₃ O	N/A	[4]
Molecular Weight	319.83 g/mol	N/A	[3] [4]
Recommended Stock Concentration	1 mg/mL	Methanol, Acetone	[5] [6]
Alternative Concentrations	10 µg/mL, 100 µg/mL	Acetonitrile, Cyclohexane	[7]
Solubility	Slightly soluble	Chloroform, Dichloromethane, Methanol	[4]
Soluble	Acetonitrile, Ethyl acetate, Xylene, Methyl t-butyl ether	[7] [8] [9] [10]	
Water Solubility (20 °C, pH 7)	30.4 mg/L	[11]	
Storage Temperature	Refrigerated (0-5 °C)	Methanol, general solid form	[1] [5]
Ambient (>5 °C)	Acetonitrile (10 µg/mL)	[7]	
Stock Solution Stability	At least 3 months (in methanol, refrigerated)	Methanol	[5] [6]
At least 4.5 months (refrigerated)	Not specified	[12]	

II. Experimental Protocol: Preparation of 1 mg/mL (+)-Metconazole Stock Solution in Methanol

This protocol details the steps for preparing a 1 mg/mL stock solution of **(+)-Metconazole** in methanol.

A. Materials and Equipment:

- **(+)-Metconazole** (analytical standard)
- Methanol (HPLC grade or equivalent)
- Volumetric flask (e.g., 10 mL, Class A)
- Analytical balance (readable to at least 0.1 mg)
- Weighing paper or boat
- Spatula
- Pipettes
- Vortex mixer
- Sonicator
- Amber glass storage vials with screw caps
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

B. Procedure:

- Pre-dissolution Steps:
 - Ensure all glassware is clean and dry.
 - Bring the **(+)-Metconazole** container to room temperature before opening to prevent condensation.
 - Tare the analytical balance with the weighing paper or boat.

- Weighing the **(+)-Metconazole**:
 - Carefully weigh the desired amount of **(+)-Metconazole**. For a 10 mL stock solution of 1 mg/mL, weigh 10 mg of the solid standard.[\[5\]](#)
 - Record the exact weight.
- Dissolution:
 - Quantitatively transfer the weighed **(+)-Metconazole** to the 10 mL volumetric flask.
 - Add a small volume of methanol to the flask (approximately 5-7 mL) to dissolve the solid.
 - To ensure a complete and homogeneous solution, vortex and/or sonicate the mixture until all the solid has visibly dissolved.[\[5\]](#)
- Dilution to Final Volume:
 - Once the solid is fully dissolved, carefully add methanol to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
 - Cap the flask and invert it several times to ensure the solution is thoroughly mixed.
- Storage:
 - Transfer the prepared stock solution to a properly labeled amber glass vial. The label should include the name of the compound, concentration, solvent, preparation date, and the name of the preparer.
 - Store the stock solution in a refrigerator at 2-4°C.[\[1\]](#)[\[5\]](#) The solution is expected to be stable for at least 3 months under these conditions.[\[5\]](#)[\[6\]](#)

C. Safety Precautions:

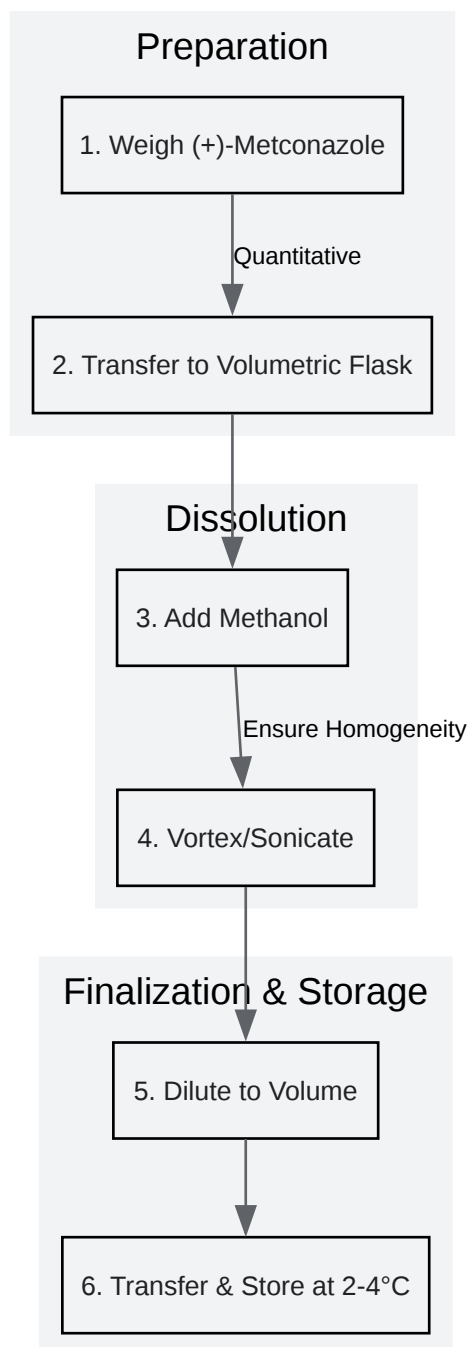
- Work in a well-ventilated area, preferably a fume hood.
- Wear appropriate PPE, including safety glasses, a lab coat, and gloves.[\[13\]](#)

- Avoid inhalation of dust or vapors.
- Wash hands thoroughly after handling.[\[13\]](#)[\[14\]](#)
- Consult the Safety Data Sheet (SDS) for **(+)-Metconazole** for complete safety information.
[\[14\]](#)[\[15\]](#)

III. Visualizations

Diagram 1: Experimental Workflow for **(+)-Metconazole** Stock Solution Preparation

Workflow for (+)-Metconazole Stock Solution Preparation



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Caption: Workflow for preparing **(+)-Metconazole** stock solution.

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